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SEA0400 solubility and stability in DMSO

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Compound of Interest		
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Technical Support Center: SEA0400

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SEA0400**.

Frequently Asked Questions (FAQs)

Q1: What is SEA0400 and what is its primary mechanism of action?

SEA0400 is a potent and selective inhibitor of the Na+/Ca2+ exchanger (NCX).[1][2] The NCX is a membrane protein crucial for maintaining calcium homeostasis in various cell types, particularly in excitable tissues like cardiac myocytes and neurons. It operates in two modes: a forward mode that expels Ca2+ from the cell and a reverse mode that allows Ca2+ to enter. **SEA0400** primarily inhibits the NCX, leading to a modulation of intracellular calcium levels.[3]

Q2: What is the solubility of **SEA0400** in DMSO?

The solubility of **SEA0400** in DMSO has been reported at various concentrations. Some sources indicate a solubility of 74 mg/mL (199.25 mM), while others state it is ≥18.57 mg/mL.[4] [5] It is important to note that the solubility can be affected by the quality of the DMSO used.

Q3: How should **SEA0400** stock solutions in DMSO be stored?

For optimal stability, it is recommended to aliquot **SEA0400** stock solutions in DMSO and store them under the following conditions:



- -20°C: for up to 1 month.[4]
- -80°C: for up to 1 year.[4]

To maintain the integrity of the compound, it is crucial to avoid repeated freeze-thaw cycles.[4]

Q4: Are there any known off-target effects of **SEA0400**?

While **SEA0400** is considered a selective inhibitor of NCX, some off-target effects have been reported, particularly at higher concentrations. Notably, at concentrations around 1 μ M, **SEA0400** may also inhibit L-type Ca2+ channels by about 20%.[3][6] At a concentration of 10 μ M, it can partially inhibit the L-type Ca2+ current.[7] Therefore, it is crucial to use the lowest effective concentration to minimize potential off-target effects and to include appropriate controls in your experiments.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **SEA0400**.

Troubleshooting & Optimization

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Issue	Probable Cause(s)	Recommended Solution(s)
Difficulty dissolving SEA0400 in DMSO or observing precipitation.	1. Hygroscopic DMSO: DMSO readily absorbs moisture from the air, which can significantly reduce the solubility of SEA0400.[4] 2. Low-quality DMSO: Impurities in the DMSO can affect solubility. 3. Incorrect storage of SEA0400 powder: Exposure of the powder to moisture can impact its solubility.	1. Use fresh, anhydrous, high- purity DMSO for preparing stock solutions.[4] 2. Store SEA0400 powder in a desiccator at -20°C as recommended.[5] 3. If precipitation is observed in a stock solution after storage, gently warm the vial and vortex to redissolve the compound before use.
Inconsistent or unexpected experimental results.	1. Degradation of SEA0400: Improper storage or multiple freeze-thaw cycles of the stock solution can lead to degradation. 2. Off-target effects: The concentration of SEA0400 used may be too high, leading to inhibition of other ion channels.[3][6][7] 3. Cellular context: The effect of SEA0400 can be dependent on the expression level of NCX in the specific cell type being studied.[8]	1. Prepare fresh aliquots of the SEA0400 stock solution to avoid repeated freeze-thaw cycles.[4] 2. Perform a doseresponse experiment to determine the optimal concentration for your specific cell type and assay. 3. Include appropriate positive and negative controls in your experiment. 4. Consider the expression level of NCX in your experimental model, as this can influence the observed effects of SEA0400.[8]
Observed effects are smaller than expected.	1. Suboptimal concentration: The concentration of SEA0400 may be too low to effectively inhibit NCX in your system. 2. Incorrect preparation of working solution: Dilution errors can lead to a lower final concentration.	1. Consult the literature for effective concentrations in similar experimental models. IC50 values for NCX inhibition are in the nanomolar range.[1] 2. Carefully verify all dilution calculations and ensure accurate pipetting.



Quantitative Data Summary

Parameter	Value	Cell/Tissue Type	Reference
Solubility in DMSO	74 mg/mL (199.25 mM)	-	[4]
Solubility in DMSO	≥18.57 mg/mL	-	[5]
IC50 (NCX in cultured neurons)	33 nM	Cultured neurons	[1]
IC50 (NCX in cultured astrocytes)	5.0 nM	Cultured astrocytes	[1]
IC50 (NCX in cultured microglia)	8.3 nM	Cultured microglia	[1]
EC50 (Cardiac NCX current - inward)	40 nM	Guinea-pig ventricular myocytes	[7]
EC50 (Cardiac NCX current - outward)	32 nM	Guinea-pig ventricular myocytes	[7]

Experimental Protocols Protocol 1: Preparation of SEA0400 Stock Solution

Objective: To prepare a concentrated stock solution of **SEA0400** in DMSO for use in cell-based assays.

Materials:

- SEA0400 powder
- Anhydrous, sterile-filtered DMSO

Procedure:

 Allow the SEA0400 vial to equilibrate to room temperature before opening to prevent condensation.



- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
- Add the calculated volume of anhydrous DMSO to the vial of SEA0400 powder.
- Vortex the vial until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[4]

Protocol 2: Assessment of NCX Inhibition using a Fluorescent Ca2+ Indicator

Objective: To measure the effect of **SEA0400** on intracellular calcium dynamics by monitoring changes in fluorescence of a Ca2+ indicator dye.

Materials:

- · Cells of interest cultured on a suitable plate
- Fura-2 AM or other suitable Ca2+ indicator dye
- Pluronic F-127
- · Hanks' Balanced Salt Solution (HBSS) or other appropriate buffer
- SEA0400 stock solution
- Fluorescence microplate reader or microscope

Procedure:

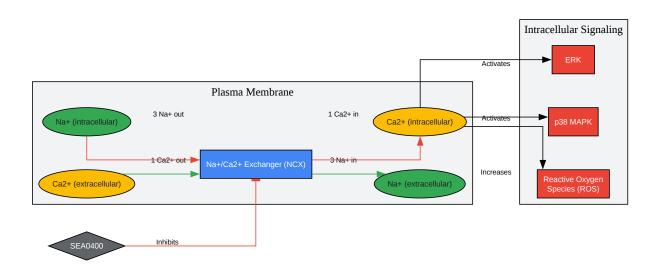
Dye Loading:



- Prepare a loading buffer containing the Ca2+ indicator (e.g., 2-5 μM Fura-2 AM) and a small amount of Pluronic F-127 in HBSS.
- Wash the cells with HBSS and then incubate them with the loading buffer at 37°C for 30-60 minutes.
- After incubation, wash the cells twice with HBSS to remove extracellular dye.
- Baseline Measurement:
 - Add fresh HBSS to the cells.
 - Measure the baseline fluorescence for a few minutes to establish a stable signal.
- Application of SEA0400:
 - Add the desired concentration of SEA0400 to the cells.
 - Continue to record the fluorescence to observe changes in intracellular Ca2+ levels.
- Data Analysis:
 - Analyze the fluorescence data to determine the effect of SEA0400 on intracellular Ca2+ dynamics.

Visualizations

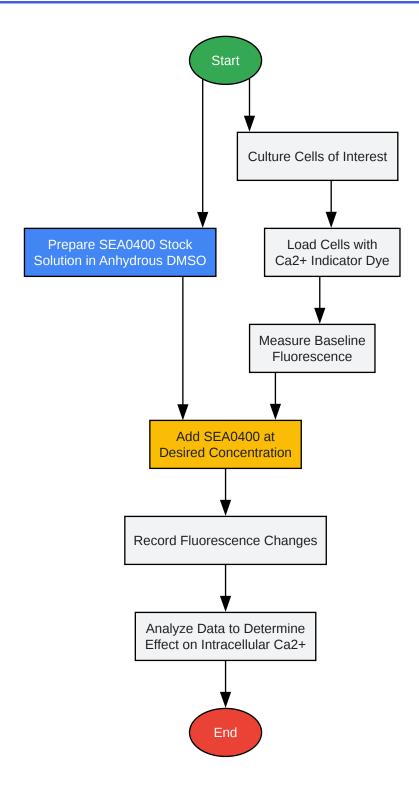




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Caption: Signaling pathway of **SEA0400** action on the Na+/Ca2+ exchanger (NCX) and downstream targets.





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Caption: Experimental workflow for assessing the effect of **SEA0400** on intracellular calcium.



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